

Unmasking Neural Blueprints: A Technical Guide to Strychnine Sulfate in Neuronal Circuit Mapping

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Compound of Interest

Compound Name: **Strychnine sulfate**

Cat. No.: **B1261131**

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This in-depth technical guide explores the application of **strychnine sulfate** as a powerful pharmacological tool for the dissection of neuronal circuits. By selectively antagonizing inhibitory glycinergic transmission, strychnine facilitates the functional mapping of excitatory and disinhibitory pathways, revealing the intricate architecture of the nervous system. This document provides a comprehensive overview of its mechanism of action, detailed experimental protocols, and quantitative data to inform the design and execution of robust circuit mapping studies.

Core Principles: The Role of Strychnine in Disinhibition

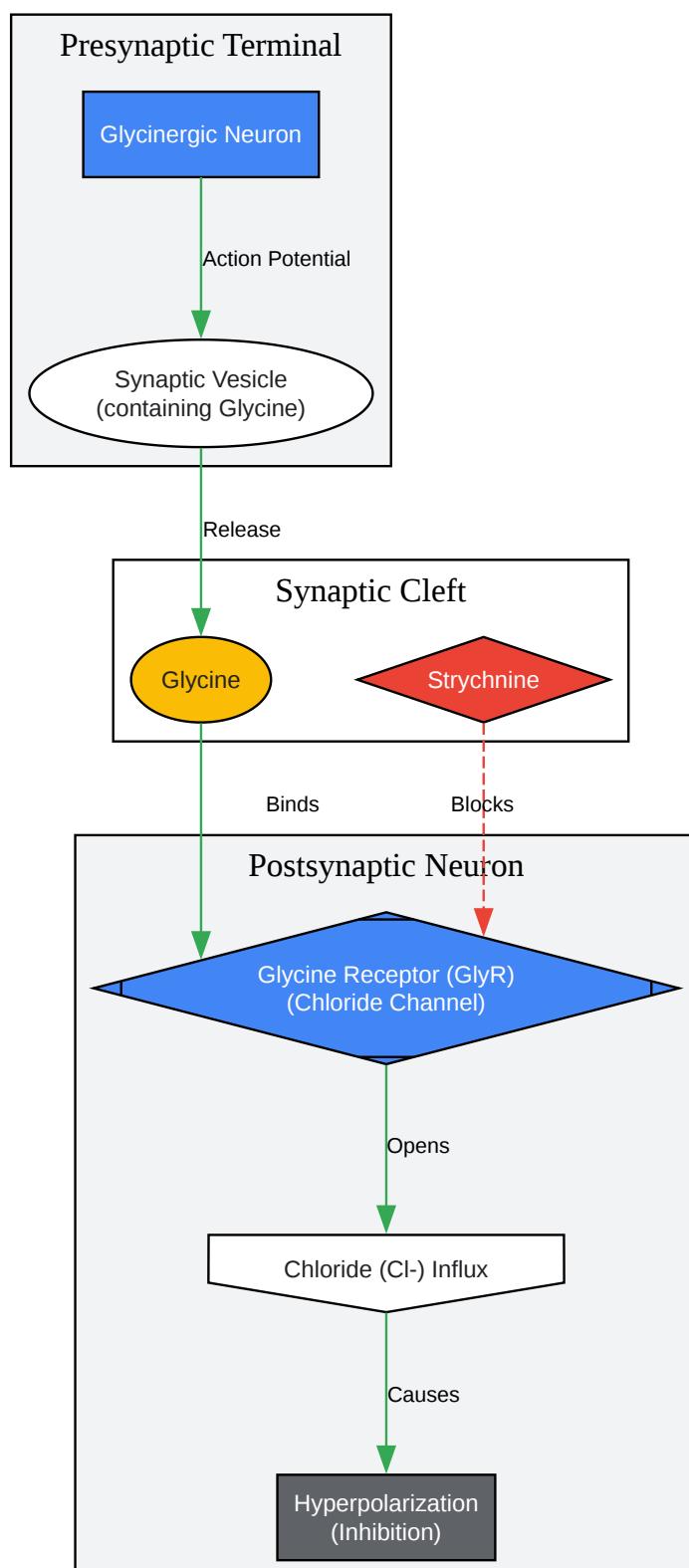
Strychnine is a potent and selective competitive antagonist of the glycine receptor (GlyR), a ligand-gated chloride ion channel.^{[1][2]} In the central nervous system, particularly the spinal cord, brainstem, and retina, glycine acts as a primary inhibitory neurotransmitter.^[1] Upon binding to postsynaptic GlyRs, glycine mediates the influx of chloride ions, leading to hyperpolarization of the neuronal membrane and a decreased likelihood of action potential firing.

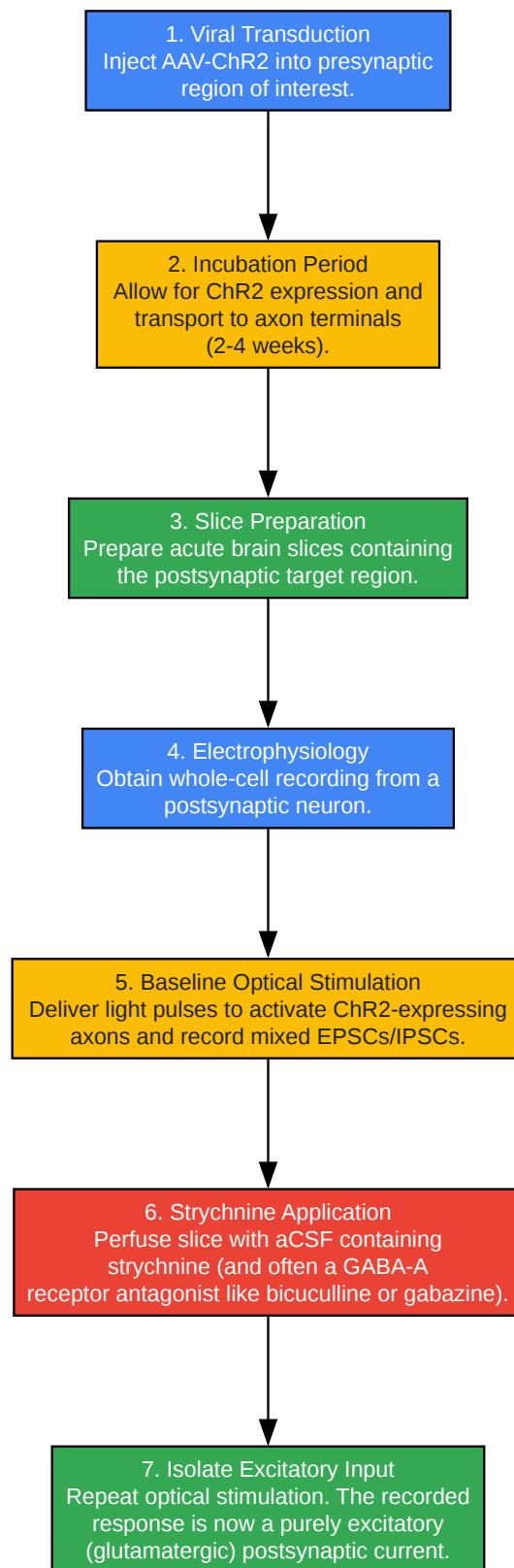
By binding to the same site as glycine on the GlyR, strychnine prevents this inhibitory signaling.^[3] This blockade of inhibition, often referred to as "disinhibition," effectively unmasks

underlying excitatory connections that may otherwise be suppressed. This principle is the cornerstone of its use in neuronal circuit mapping, allowing researchers to isolate and characterize excitatory pathways.

Mechanism of Action at the Glycinergic Synapse

The signaling pathway at a typical glycinergic synapse and the antagonistic action of strychnine are depicted below.



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References

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